

physical and chemical properties of dimethylamine hydrochloride

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An In-depth Technical Guide to Dimethylamine Hydrochloride

Introduction

Dimethylamine hydrochloride (DMA·HCI), also known as dimethylammonium chloride, is the salt formed from the reaction of the secondary amine, dimethylamine, and hydrochloric acid.[1] [2] It is a versatile and important chemical intermediate in a wide range of applications, including organic synthesis and the manufacturing of pharmaceuticals and agrochemicals.[3][4] This document provides a comprehensive overview of its physical and chemical properties, experimental protocols for its synthesis and analysis, and its key applications.

DMA·HCl typically appears as a white to off-white crystalline solid or powder.[3] It is known to be hygroscopic, meaning it readily absorbs moisture from the air, and is deliquescent. This compound is stable under dry conditions but should be stored in well-sealed containers to prevent moisture uptake.

Physical and Chemical Properties

The fundamental physical and chemical properties of dimethylamine hydrochloride are summarized below. These data are crucial for its handling, storage, and application in various chemical processes.

General and Physical Properties



Property	Value	References
Appearance	White to almost white, foliage- like crystalline powder.	
Molecular Formula	C ₂ H ₈ CIN	
Molecular Weight	81.54 g/mol	
Melting Point	170-173 °C (decomposes)	
Boiling Point	Decomposes before boiling at high temperatures.	
Density (Bulk)	~500 kg/m ³	_
Vapor Pressure	<0.1 hPa (at 25 °C)	_
pH (5% solution)	5 to 6	_
Hygroscopicity	Hygroscopic and deliquescent.	_

Solubility Data

Solvent	Solubility	Temperature (°C)	References
Water	208 g/100 g	20	
369 g/100 g	25		
3000 g/L	20	_	
Highly Soluble (>500 g/L)	20	_	
Ethanol	Very Soluble	-	
Chloroform	16.9 g/100 g	27	_
Diethyl Ether	Insoluble	-	

Spectroscopic Data



Spectroscopic data is essential for the structural elucidation and identification of dimethylamine hydrochloride.

Spectroscopy	Data Highlights	References
	In D ₂ O, a single peak is	
11.1 NIMD	observed at approximately	
¹ H NMR	2.737 ppm, corresponding to	
	the six equivalent protons of the two methyl groups.	
	the two methyl groups.	_
¹³ C NMR	Spectral data is available for	
	structural confirmation.	
	Key absorptions include a	_
	broad band for N-H bond	
	stretching (~3500-3300 cm ⁻¹),	
Infrared (IR)	C-H stretching (~3000-2800	
	cm^{-1}), N-H deformation	
	$(\sim 1650 - 1550 \text{ cm}^{-1})$, and C-N	
	stretching (~1250-1020 cm ⁻¹).	
	GC-MS data is available, with	_
Maca Spactromatry	the molecular ion of the free	
Mass Spectrometry	base (dimethylamine)	
	observed at m/z 45.	

Chemical Reactions and Reactivity

Dimethylamine hydrochloride is a stable salt but participates in several important chemical reactions.

- Acid-Base Reaction: As the salt of a weak base and a strong acid, its aqueous solution is slightly acidic. It reacts with strong bases to release free dimethylamine gas. This reaction is fundamental to regenerating the volatile amine from its salt form.
- Organic Synthesis: It is a crucial precursor in numerous organic syntheses. For instance, it is
 used as an intermediate in the manufacture of pharmaceuticals like metformin, ranitidine,



and tramadol. It is also used in the Willgerodt-Kindler reaction with sodium acetate to prepare amides and reacts with 1-methyl pyrrole and formaldehyde in the synthesis of dimethyl-(1-methyl-pyrrol-2-ylmethyl)-amine.

- Mannich Reactions: The compound is widely used in Mannich reactions, a key carboncarbon bond-forming reaction in organic chemistry.
- Incompatibilities: It is incompatible with strong oxidizing agents, strong bases, acids, and certain metals like aluminum, copper, and zinc.

Experimental Protocols

Detailed methodologies for the synthesis, purification, and analysis of dimethylamine hydrochloride are critical for researchers.

Synthesis Protocol

The primary method for synthesizing dimethylamine hydrochloride is through the acid-base neutralization reaction of dimethylamine with hydrochloric acid.

Objective: To prepare dimethylamine hydrochloride from an aqueous solution of dimethylamine and concentrated hydrochloric acid.

Materials:

- Aqueous dimethylamine solution (e.g., 40%)
- Concentrated hydrochloric acid (e.g., 35-37%)
- Toluene
- Ice bath
- Stirring apparatus
- Rotary evaporator or distillation setup

Procedure:



- Cool the aqueous dimethylamine solution in an ice bath to 0 °C.
- Slowly add concentrated hydrochloric acid dropwise to the cooled dimethylamine solution
 while stirring continuously. Maintain the temperature below 15 °C. The molar ratio of
 dimethylamine to HCl should be controlled, with some protocols suggesting a 1:2 to 1:2.5
 ratio to ensure complete reaction.
- Continue stirring the reaction mixture for approximately 30 minutes after the addition is complete.
- Remove the water from the resulting solution by distillation or using a rotary evaporator under reduced pressure.
- To ensure the removal of residual water, perform an azeotropic distillation by adding toluene and evaporating it. This step can be repeated multiple times.
- The resulting white solid is crude dimethylamine hydrochloride, which can be further purified.



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Fig. 1: Synthesis workflow for Dimethylamine Hydrochloride.

Purification Protocol

Recrystallization is a standard method for purifying crude dimethylamine hydrochloride.

Objective: To purify crude dimethylamine hydrochloride by removing impurities such as ammonium chloride and residual water.



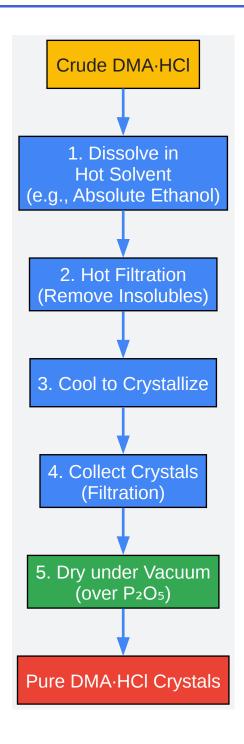
Materials:

- Crude dimethylamine hydrochloride
- Absolute ethanol or chloroform
- Reflux apparatus
- Filtration equipment (e.g., Büchner funnel)
- Vacuum desiccator with P₂O₅ or H₂SO₄

Procedure:

- Place the crude salt in a round-bottomed flask equipped with a reflux condenser.
- Add a suitable solvent, such as absolute ethanol or hot chloroform.
- Heat the mixture to boiling to dissolve the dimethylamine hydrochloride. Impurities like ammonium chloride may remain undissolved.
- Allow any undissolved solids to settle, and then decant or hot-filter the clear, saturated solution.
- Cool the filtrate slowly to induce crystallization of the purified dimethylamine hydrochloride.
- Collect the crystals by filtration and wash them with a small amount of the cold recrystallization solvent.
- Dry the purified crystals thoroughly in a vacuum desiccator over a strong drying agent like phosphorus pentoxide (P₂O₅) or concentrated sulfuric acid (H₂SO₄) to remove all traces of solvent and moisture.





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Fig. 2: Purification workflow for Dimethylamine Hydrochloride.

Analytical Protocols

Several analytical methods can be used for the determination and quantification of dimethylamine, often from its hydrochloride salt form.



A. Headspace Gas Chromatography (HS-GC)

Objective: To determine the amount of dimethylamine in a sample of dimethylamine hydrochloride or a drug substance like metformin hydrochloride.

Methodology:

- Sample Preparation: Dissolve a precisely weighed sample in a vial containing a high-boilingpoint solvent like dimethyl sulfoxide (DMSO) and a strong base such as imidazole to liberate the free amine.
- Incubation: Seal the vial and incubate at an elevated temperature (e.g., 100 °C) for a set time (e.g., 20 minutes) to allow the volatile dimethylamine to partition into the headspace.
- Injection: Automatically inject a sample of the headspace gas into the GC.
- Chromatographic Conditions:
 - Column: DB-624 (30 m x 0.32 mm i.d., 1.8 μm film thickness).
 - Carrier Gas: Nitrogen at a flow rate of 1 mL/min.
 - Temperatures: Injector at 200 °C, Detector (FID) at 250 °C.
 - Oven Program: Hold at 40 °C for 10 minutes, then ramp up to 240 °C at 40 °C/min.
- Quantification: Compare the peak area of dimethylamine in the sample to a calibration curve prepared from standards.
- B. High-Performance Liquid Chromatography (HPLC) with Pre-Column Derivatization

Objective: To quantify dimethylamine, which lacks a strong chromophore, by reacting it with a derivatizing agent to form a product that can be detected by UV or fluorescence detectors.

Methodology:

• Derivatization: React the sample containing dimethylamine with a derivatizing agent such as 9-fluorenylmethyl chloroformate (FMOC-Cl) or 4-chloro-7-nitrobenzofurazan (NBD-Cl). These



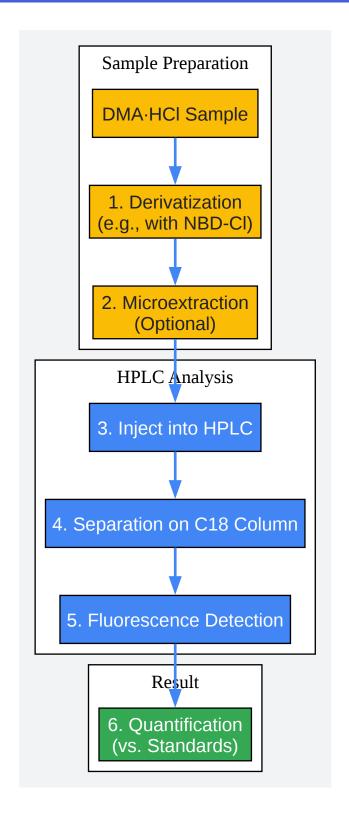




agents react with the secondary amine to form a highly fluorescent or UV-active derivative.

- Extraction (Optional): An extraction step, like dispersive liquid-liquid microextraction, can be used to concentrate the derivative and remove matrix interferences.
- HPLC Conditions:
 - o Column: C18 reverse-phase column.
 - Mobile Phase: A gradient elution using a buffered aqueous phase (e.g., phosphate buffer)
 and an organic solvent (e.g., methanol or acetonitrile).
 - Detector: Fluorescence Detector (FLD) set to the appropriate excitation and emission wavelengths for the specific derivative formed.
- Quantification: Analyze the sample against a set of calibrated standards that have undergone the same derivatization procedure.





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Fig. 3: HPLC analytical workflow with pre-column derivatization.

Applications



Dimethylamine hydrochloride is a precursor to several industrially significant compounds.

- Pharmaceuticals: It serves as a key intermediate in the synthesis of various active pharmaceutical ingredients (APIs), including the anti-diabetic drug metformin, the H₂ antagonist ranitidine, and the analgesic tramadol.
- Agrochemicals: The compound is a precursor for some herbicides and other agrochemical formulations.
- Organic Synthesis: It is used as a catalyst for acetylation analysis and in the preparation of dimethylamine aqueous solutions.
- Industrial Applications: Due to its deoxidizing and corrosive properties, it is sometimes used in cleaning-type soldering fluxes.

Safety and Handling

Dimethylamine hydrochloride presents several hazards that require careful handling.

- Health Hazards: The compound is harmful if swallowed and causes skin and serious eye irritation. Inhalation of dust may irritate the respiratory tract.
- Handling Precautions: It should be handled in a well-ventilated area. Personal protective
 equipment, including gloves, safety goggles or a face shield, and protective clothing, is
 necessary to avoid contact.
- Storage: As a hygroscopic substance, it must be stored in a cool, dry, and well-ventilated area in tightly sealed containers. It should be kept away from incompatible materials like strong oxidizing agents and bases.

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